

Solubility Profile of Benzyl (cyanomethyl)carbamate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Benzyl (cyanomethyl)carbamate

Cat. No.: B1267739

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available solubility information for **benzyl (cyanomethyl)carbamate** in various organic solvents. The information presented herein is intended to support research and development activities where this compound is utilized. Due to a lack of extensive published quantitative data, this guide summarizes the available qualitative information and provides general experimental protocols for solubility determination.

Core Data Presentation

At present, publicly available quantitative solubility data for **benzyl (cyanomethyl)carbamate** is limited. The following table summarizes the qualitative solubility information that has been identified through a comprehensive literature review.

Table 1: Qualitative Solubility of **Benzyl (cyanomethyl)carbamate**

Solvent	Solubility
Methanol	Soluble[1], Slightly Soluble[2]
Chloroform	Sparingly Soluble[2]

Note: Conflicting reports on the degree of solubility in methanol exist in the available literature.

For comparative purposes, the solubility of the related compound, benzyl carbamate, is presented below. Researchers should exercise caution when using this data, as the structural difference (absence of the cyanomethyl group) will influence solubility characteristics.

Table 2: Qualitative Solubility of Benzyl Carbamate (CAS 621-84-1)

Solvent	Solubility
Chloroform	Soluble[3]
Dichloromethane	Soluble[3]
N,N-Dimethylformamide	Soluble[3]
Methanol	Soluble[3], Slightly Soluble[4]
Benzene	Moderately Soluble[3]
Water	Moderately Soluble[5]

Experimental Protocols for Solubility Determination

For researchers wishing to determine the quantitative solubility of **benzyl (cyanomethyl)carbamate** in specific solvents, the following established experimental protocols can be employed.

Equilibrium Solubility (Shake-Flask) Method

This is a widely used method to determine the thermodynamic solubility of a compound.

Methodology:

- **Preparation:** Add an excess amount of solid **benzyl (cyanomethyl)carbamate** to a series of vials, each containing a known volume of the selected organic solvent.
- **Equilibration:** Seal the vials and agitate them at a constant temperature using a mechanical shaker or rotator. The system should be allowed to reach equilibrium, which may take 24-72 hours. To confirm equilibrium, samples of the supernatant can be taken at different time points (e.g., 24, 48, and 72 hours) until the concentration of the solute remains constant.

- **Phase Separation:** After equilibration, the undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could alter the solubility.
- **Quantification:** The concentration of **benzyl (cyanomethyl)carbamate** in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection, or by gravimetric analysis after solvent evaporation.
- **Calculation:** The solubility is expressed as the concentration of the compound in the saturated solution (e.g., in mg/mL or mol/L) at the specified temperature.

Visual (Qualitative) Solubility Assessment

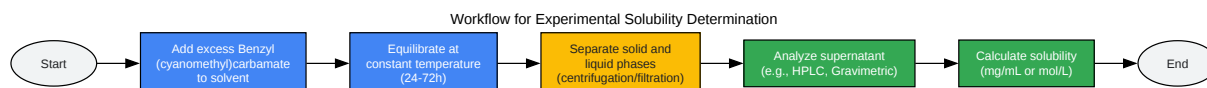
A rapid, qualitative assessment of solubility can be performed as follows:

Methodology:

- **Sample Preparation:** Weigh a small, known mass of **benzyl (cyanomethyl)carbamate** (e.g., 1-5 mg) into a clear vial.
- **Solvent Addition:** Add a measured volume of the organic solvent (e.g., 0.1 mL) to the vial.
- **Observation:** Vigorously agitate the vial for a set period (e.g., 1-2 minutes) at a controlled temperature.
- **Classification:**
 - **Soluble:** The solid completely dissolves.
 - **Slightly/Sparingly Soluble:** A portion of the solid dissolves, but some remains undissolved.
 - **Insoluble:** The solid does not appear to dissolve.
- **Incremental Solvent Addition:** For substances that do not dissolve initially, further aliquots of the solvent can be added to estimate the approximate solubility.

Mandatory Visualizations

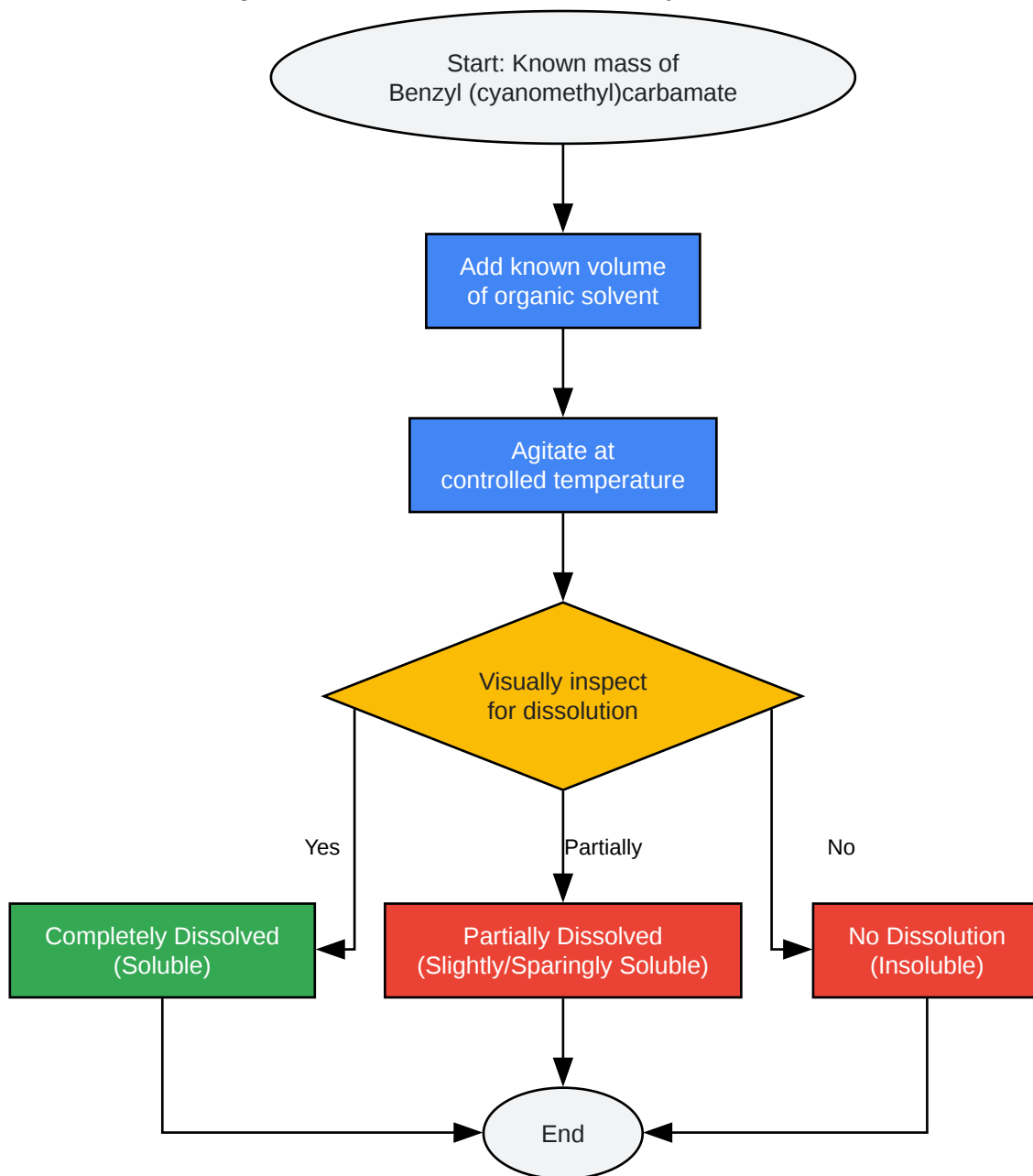
The following diagrams illustrate key workflows relevant to the solubility of **benzyl (cyanomethyl)carbamate**.



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Caption: Experimental workflow for determining the equilibrium solubility of a compound.

Logical Flow for Qualitative Solubility Assessment



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Caption: A logical diagram for the rapid qualitative assessment of solubility.

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